

Endrin Ketone at Hazardous Waste Sites: A Technical Guide

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Compound of Interest

Compound Name: *Endrin ketone*

Cat. No.: *B150205*

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Introduction

Endrin ketone is a persistent and toxic degradation product of endrin, an organochlorine pesticide that saw widespread use in the mid-20th century. Due to its environmental persistence, endrin and its metabolites, including **endrin ketone**, are frequently detected at hazardous waste sites, posing a potential risk to human health and the environment. This technical guide provides an in-depth overview of the occurrence of **endrin ketone** at these sites, detailed analytical methodologies for its detection, and an exploration of its potential toxicological pathways.

Occurrence of Endrin Ketone at Hazardous Waste Sites

Endrin, endrin aldehyde, and **endrin ketone** have been identified at a significant number of hazardous waste sites, particularly those on the U.S. Environmental Protection Agency's (EPA) National Priorities List (NPL). While data often groups these related compounds, specific mentions of **endrin ketone** provide insight into its prevalence.

Table 1: Endrin and its Metabolites at NPL Hazardous Waste Sites

Compound(s)	Number of NPL Sites Detected At	Total NPL Sites Evaluated	Reference
Endrin, Endrin Aldehyde, or Endrin Ketone	176	1,867	[1]
Endrin	120 (8.4% of sites)	Not specified	[2]
Endrin Ketone	37	Not specified	[2]

Note: The number of sites evaluated for each specific compound is not always available, which may affect the interpretation of the frequency of detection.

Monitoring data from hazardous waste sites have revealed the presence of endrin and its derivatives in various environmental media. While specific concentration ranges for **endrin ketone** are not always reported separately, the overall contamination levels provide a context for potential exposure.

Table 2: Environmental Media Concentrations of Endrin at NPL Sites

Environmental Medium	Geometric Mean Concentration	Number of Sites	Reference
Air	0.0024 ppbv	4	ATSDR ToxGuide
Water	0.651 ppb	13	ATSDR ToxGuide
Soil	1,160 ppb	24	ATSDR ToxGuide

Note: These concentrations are for endrin, but indicate the potential for the presence of its degradation product, **endrin ketone**.

Experimental Protocols for Endrin Ketone Analysis

The accurate detection and quantification of **endrin ketone** in complex matrices from hazardous waste sites require robust analytical methodologies. The U.S. EPA has established

several methods suitable for the analysis of organochlorine pesticides, including **endrin ketone**.

EPA Method 8081B: Organochlorine Pesticides by Gas Chromatography

This method is widely used for the determination of organochlorine pesticides in extracts from solid and liquid matrices.

1. Sample Preparation and Extraction:

- **Solid Samples (Soil, Sediment):** Extraction is typically performed using methods such as Soxhlet (Method 3540), automated Soxhlet (Method 3541), pressurized fluid extraction (Method 3545), or ultrasonic extraction (Method 3550)[3]. A common solvent mixture is hexane-acetone (1:1) or methylene chloride-acetone (1:1)[3].
- **Aqueous Samples (Water):** Extraction is carried out using separatory funnel liquid-liquid extraction (Method 3510) or continuous liquid-liquid extraction (Method 3520) with methylene chloride at a neutral pH.

2. Extract Cleanup:

- **Due to the complexity of hazardous waste samples, cleanup is a critical step to remove interfering compounds.**
- **Sulfur Removal:** For sediment samples, sulfur can be a significant interference and is removed using methods like Method 3660.
- **Interference Removal:** A variety of cleanup techniques can be employed, including alumina (Method 3610), Florisil (Method 3620), silica gel (Method 3630), and gel permeation chromatography (GPC) (Method 3640) to remove lipids and other high molecular weight materials.

3. Instrumental Analysis:

- **Gas Chromatography with Electron Capture Detection (GC-ECD):** The cleaned-up extract is injected into a gas chromatograph equipped with a capillary column and an electron capture

detector, which is highly sensitive to halogenated compounds like **endrin ketone**. To ensure accurate identification, dual-column analysis is often employed.

- **System Performance Check:** The method requires a degradation check for endrin and DDT. The breakdown of endrin into endrin aldehyde and **endrin ketone** should be below 15% to ensure the analytical system is sufficiently inert.

EPA Method 1699: Pesticides in Water, Soil, Sediment, Biosolids, and Tissue by HRGC/HRMS

This method provides high sensitivity and selectivity for the analysis of a wide range of pesticides, including **endrin ketone**.

1. Sample Preparation and Extraction:

- Extraction procedures are matrix-specific and similar to those in Method 8081B, often involving Soxhlet extraction for solids and liquid-liquid extraction for aqueous samples. Isotope-labeled internal standards are added before extraction for quantification.

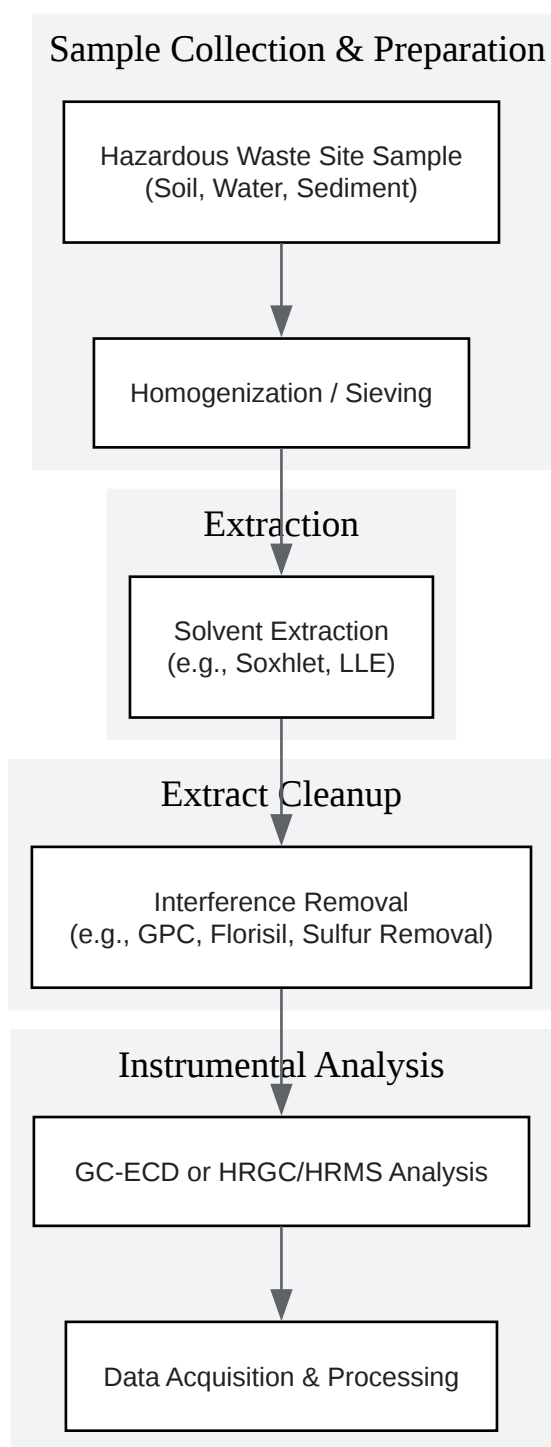
2. Extract Cleanup:

- Extracts undergo cleanup using techniques such as aminopropyl solid-phase extraction (SPE) followed by a microsilica column. Gel permeation chromatography (GPC) or other solid-phase cartridge techniques may also be used for further cleanup.

3. Instrumental Analysis:

- **High-Resolution Gas Chromatography/High-Resolution Mass Spectrometry (HRGC/HRMS):** The extract is analyzed using a high-resolution gas chromatograph coupled with a high-resolution mass spectrometer. This technique provides definitive identification and quantification based on retention time and the ratio of two exact mass-to-charge ratios (m/z) for each analyte.

Experimental and Analytical Workflow



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Caption: A generalized workflow for the analysis of **endrin ketone** in environmental samples.

Toxicological Signaling Pathways

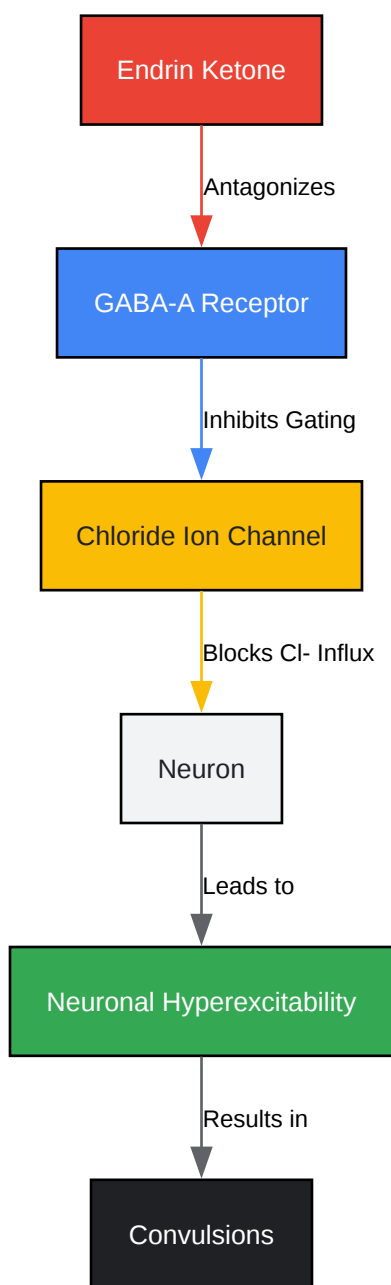
The specific signaling pathways of **endrin ketone** have not been extensively studied. However, insights can be drawn from the toxicology of its parent compound, endrin, and its other metabolites. 12-ketoendrin, another name for **endrin ketone**, is considered a major toxic metabolite of endrin.

Endrin is a known neurotoxin that acts as an antagonist of the gamma-aminobutyric acid (GABA)-A receptor. This antagonism blocks the influx of chloride ions, leading to hyperexcitability of the central nervous system and convulsions. It is plausible that **endrin ketone**, being a primary metabolite, shares this mechanism of action.

Furthermore, studies on endrin have suggested that its toxicity may involve the generation of reactive oxygen species (ROS), potentially leading to the activation of the Protein Kinase C (PKC) pathway. Activation of this pathway can disrupt cellular processes such as proliferation and differentiation.

While direct evidence for **endrin ketone** is limited, a study in rats showed that dietary administration of **endrin ketone** produced a small elevation in serum glutamic-pyruvic transaminase (SGPT) levels, suggesting potential hepatotoxicity.

Postulated Signaling Pathway for Endrin Ketone Neurotoxicity



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Caption: Postulated mechanism of **endrin ketone** neurotoxicity via GABA-A receptor antagonism.

Conclusion

Endrin ketone is a relevant contaminant at hazardous waste sites, originating from the degradation of the pesticide endrin. Its detection and quantification are achievable through

established EPA methods, although these require careful execution, particularly the sample cleanup stages. The toxicological profile of **endrin ketone** is not fully elucidated, but evidence from its parent compound suggests it likely acts as a neurotoxin by antagonizing the GABA-A receptor. Further research is needed to fully understand the specific signaling pathways and long-term health effects of exposure to **endrin ketone**. This guide provides a foundational understanding for researchers and professionals working to assess and mitigate the risks associated with this environmental contaminant.

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References

- 1. atsdr.cdc.gov [atsdr.cdc.gov]
- 2. govinfo.gov [govinfo.gov]
- 3. nucleus.iaea.org [nucleus.iaea.org]
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